

# Safeguarding Researchers: A Comprehensive Guide to Personal Protective Equipment for Handling Sevabertinib

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## Compound of Interest

Compound Name: *Sevabertinib*

Cat. No.: *B15611537*

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Sevabertinib**. Given the potent nature of this active pharmaceutical ingredient (API), a rigorous adherence to safety protocols is paramount to ensure personnel safety and prevent contamination. This guide offers procedural, step-by-step guidance on the selection and use of Personal Protective Equipment (PPE), as well as operational and disposal plans.

While a Safety Data Sheet (SDS) for research-grade **Sevabertinib** may indicate it is not classified as hazardous under the Globally Harmonized System (GHS), the prescribing information for the FDA-approved drug containing **Sevabertinib**, HYRNUO®, highlights significant health risks. These include, but are not limited to, diarrhea, hepatotoxicity, interstitial lung disease/pneumonitis, ocular toxicity, pancreatic enzyme elevation, and embryo-fetal toxicity. Therefore, it is imperative to treat **Sevabertinib** as a potent and hazardous compound in a laboratory setting.

## Core Principles for Handling Potent Compounds

The handling of potent pharmaceutical compounds like **Sevabertinib** is governed by the principle of minimizing exposure. This is achieved through a combination of engineering controls, administrative controls, and personal protective equipment.

- **Engineering Controls:** These are the first line of defense and include the use of containment systems such as chemical fume hoods, biological safety cabinets, or glove box isolators. All procedures that may generate dust or aerosols of **Sevabertinib** must be performed within these controlled environments.
- **Administrative Controls:** These include establishing written standard operating procedures (SOPs), providing comprehensive training to all personnel handling the compound, and restricting access to areas where **Sevabertinib** is handled.
- **Personal Protective Equipment (PPE):** PPE is the final barrier between the researcher and the hazardous substance. The selection of appropriate PPE is critical and must be based on a thorough risk assessment of the specific procedures being performed.

## Recommended Personal Protective Equipment (PPE) for Handling Sevabertinib

The following table summarizes the recommended PPE for various laboratory activities involving **Sevabertinib**. This guidance is based on a conservative approach to risk, treating **Sevabertinib** as a potent compound.

Activity	Minimum PPE Requirements	Enhanced Precautions (for higher risk procedures)
Weighing and Aliquoting (Solid)	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Glasses with Side Shields- N95 Respirator	- Use of a ventilated balance enclosure or powder containment hood.- Disposable sleeves.- Face shield in addition to safety glasses.
Preparing Solutions (Dissolving)	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Glasses with Side Shields- Chemical-resistant Apron	- Work within a certified chemical fume hood.- Disposable sleeves.- Face shield.
Cell Culture and In Vitro Assays	- Disposable Gown/Lab Coat- Nitrile Gloves- Safety Glasses	- Work within a biological safety cabinet.- Change gloves immediately if contaminated.
Animal Dosing and Handling	- Disposable Gown/Lab Coat- Double Nitrile Gloves- Safety Glasses with Side Shields- N95 Respirator	- Use of a ventilated animal changing station.- Disposable sleeves.- Face shield.
Waste Disposal	- Disposable Gown/Lab Coat- Heavy-duty Nitrile Gloves- Safety Goggles	- Handling of sharps should be done with appropriate tools to avoid punctures.

## Experimental Protocols: Donning and Doffing of PPE

Proper technique in putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

Donning Sequence:

- Gown: Select the correct size and fasten securely.
- Respirator: If required, perform a seal check.

- Goggles/Face Shield: Adjust for a secure fit.
- Gloves: Put on the first pair of gloves, extending them over the gown's cuffs. Put on the second pair of gloves over the first.

Doffing Sequence (to be performed in a designated area):

- Outer Gloves: Remove the outer pair of gloves, turning them inside out.
- Gown and Inner Gloves: Remove the gown by rolling it down and away from the body, turning it inside out. As the gown is removed, peel off the inner gloves at the same time, such that the gloves end up inside the rolled-up gown.
- Goggles/Face Shield: Remove from the back of the head.
- Respirator: Remove from the back of the head.
- Hand Hygiene: Wash hands thoroughly with soap and water.

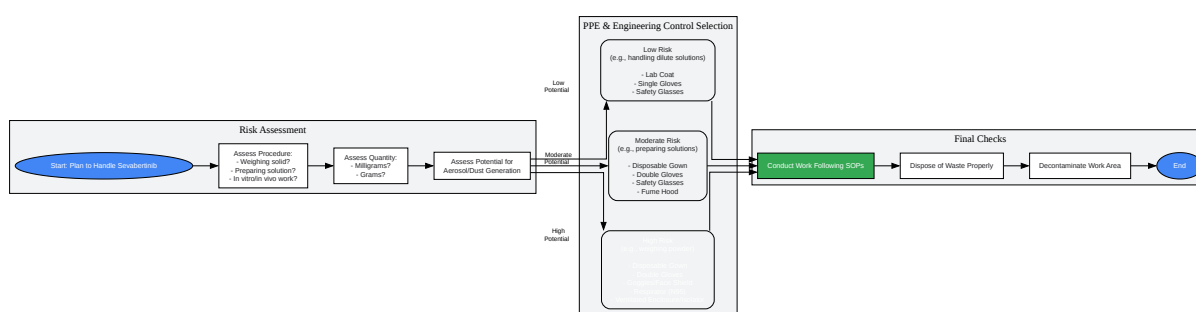
## Disposal Plan

All disposable PPE and other materials contaminated with **Sevabertinib** are considered hazardous waste.

- Solid Waste: All contaminated solid waste (gloves, gowns, pipette tips, etc.) must be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Aqueous waste containing **Sevabertinib** should be collected in a clearly labeled, sealed hazardous waste container.
- Sharps: Needles, syringes, and other sharps must be disposed of in a designated sharps container.
- Decontamination: All work surfaces and equipment must be decontaminated after handling **Sevabertinib**. A validated cleaning procedure should be in place.

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when handling **Sevabertinib**.



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Caption: Workflow for **Sevabertinib** Handling and PPE Selection.

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